

An In-depth Technical Guide to C.I. Direct Brown 95

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Compound of Interest

Compound Name: Direct Brown 95, Technical grade

Cat. No.: B1144147

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, and safety considerations of C.I. Direct Brown 95 (CAS No: 16071-86-6), a trisazo dye belonging to the benzidine-based class of colorants.

Chemical Structure and Properties

Direct Brown 95 is a complex trisazo dye, indicating the presence of three azo (-N=N-) groups within its molecular structure.[1] The core structure is based on benzidine, a known human carcinogen, which has significant implications for its metabolism and toxicity.[2] The dye is typically used as its copper complex to improve lightfastness properties.

The IUPAC name for the copper-complexed version is copper;disodium;2-hydroxy-5-[[4-[4-[[6-hydroxy-2-oxido-3-[(2-oxido-5-sulfonatophenyl)diazenyl]phenyl]diazenyl]phenyl]phenyl]diazenyl]benzoate.[3]

Physicochemical Data

Property	Value	Reference
C.I. Name	Direct Brown 95	[1]
C.I. Number	30145	[1][4]
CAS Number	16071-86-6	[1]
Chemical Class	Trisazo	[1][4]
Molecular Formula	C ₃₁ H ₁₈ CuN ₆ Na ₂ O ₉ S	[5][6]
Molecular Weight	760.1 g/mol	[5][6][7]
Appearance	Dark brown or charcoal black powder	[7]
Hue	Reddish-brown	[4]
Solubility in Water	35 g/L at 80-85 °C	[1][8]
Solubility in Other Solvents	Slightly soluble in ethanol; insoluble in acetone.	[1][8]

Dyeing and Fastness Properties

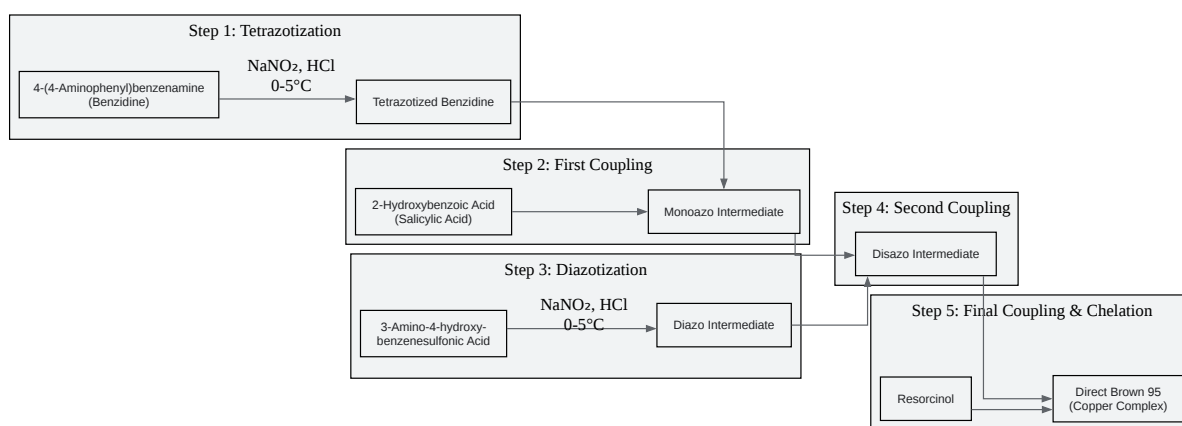
Direct Brown 95 exhibits good affinity for cellulosic fibers, particularly at elevated temperatures. [1][8] Its fastness properties are crucial for its application in textiles and other materials.

Fastness Property	Rating (Scale 1-5 or 1-8 for light)	Reference
Light Fastness	5-6	[1][8]
Washing Fastness (Soaping)	2-3	[1][8]
Rubbing Fastness (Dry)	4	[8]
Rubbing Fastness (Wet)	3	[8]
Acid Resistance	4	[1]
Alkali Resistance	3-4	[1]

Note: Fastness ratings can vary depending on the substrate, dye concentration, and testing methodology.

Synthesis of Direct Brown 95

The synthesis of Direct Brown 95 is a multi-step process involving sequential diazotization and azo coupling reactions.[3] The general industrial manufacturing process is outlined below.



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Synthesis Pathway of Direct Brown 95

Experimental Protocols

General Synthesis Protocol (Illustrative)

A precise, lab-scale synthesis protocol for Direct Brown 95 is not readily available in public literature. However, a general procedure based on the known reactions for benzidine-based dyes can be described.^{[3][9]}

Step 1: Tetrazotization of Benzidine

- Dissolve benzidine (1 equivalent) in dilute hydrochloric acid.
- Cool the solution to 0-5°C in an ice bath.
- Slowly add a solution of sodium nitrite (2 equivalents) dropwise while maintaining the temperature below 5°C to form the bis-diazonium salt (tetrazotized benzidine).

Step 2: First Azo Coupling

- Prepare a solution of 2-hydroxybenzoic acid (salicylic acid, 1 equivalent) in a dilute alkaline solution.
- Slowly add the cold tetrazotized benzidine solution to the salicylic acid solution.
- Maintain a slightly alkaline pH and low temperature to facilitate the coupling reaction, forming a monoazo intermediate.

Step 3 & 4: Second Diazotization and Coupling

- Separately, diazotize 3-amino-4-hydroxybenzenesulfonic acid (1 equivalent) using sodium nitrite and hydrochloric acid at 0-5°C.
- Add this second diazonium salt solution to the monoazo intermediate from Step 2 to form the disazo intermediate.

Step 5: Final Coupling and Copper Complexation

- Prepare an alkaline solution of resorcinol (1 equivalent).
- Add the disazo intermediate to the resorcinol solution to perform the final coupling reaction.

- Introduce a copper salt (e.g., copper sulfate) to the reaction mixture and heat to form the final copper-complexed Direct Brown 95 dye.
- The dye is then isolated by salting out, filtered, washed, and dried.

Analytical Methods

Thin-Layer Chromatography (TLC) TLC is a common technique for assessing the purity of Direct Brown 95 and separating it from impurities.[3]

- Stationary Phase: Silica gel plates.
- Mobile Phase (Eluent Systems):
 - n-butyl acetate : pyridine : water (6:9:5)
 - n-propanol : isobutanol : ethyl acetate : water (4:2:1:3)[3]
- Detection: The colored spots are visible under daylight. UV light can be used if components are fluorescent. The Retardation factor (R_f) values are used for identification by comparing with a standard.

High-Performance Liquid Chromatography (HPLC) HPLC is used for the quantitative analysis of the dye and for the detection of carcinogenic aromatic amines like benzidine after reductive cleavage.

- Column: Reversed-phase C18 column.
- Mobile Phase: A gradient of acetonitrile and a buffered aqueous solution (e.g., acetate buffer pH 4.7) is typically used.[10]
- Detection: UV-Vis detector set at the dye's maximum absorbance wavelength (λ_{max}) or an electrochemical detector for enhanced selectivity for aromatic amines.[3]

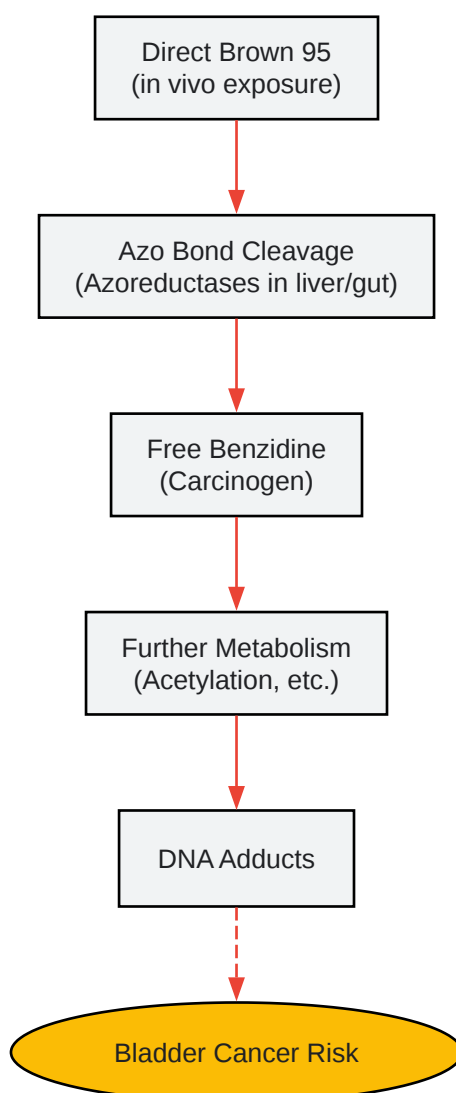
UV-Visible Spectroscopy UV-Vis spectroscopy is used for the identification and quantification of the dye.

- Procedure: A solution of the dye is prepared in a suitable solvent (e.g., water or DMF).

- Analysis: The absorbance spectrum is recorded, typically in the 400-700 nm range. The wavelength of maximum absorbance (λ_{max}) is a key characteristic. This technique is also valuable for monitoring decolorization in degradation studies.[3]

Metabolic Pathway and Toxicological Profile

The primary toxicological concern with Direct Brown 95 stems from its nature as a benzidine-based dye. In vivo, gut microbiota and liver enzymes (azoreductases) can cleave the azo bonds, metabolizing the dye and releasing free benzidine.[2] Benzidine is classified as a known human carcinogen, strongly associated with an increased risk of bladder cancer.



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Metabolic Activation of Direct Brown 95

Due to these health concerns, handling of Direct Brown 95 requires stringent safety protocols, including the use of personal protective equipment to prevent inhalation and dermal contact. Regulatory bodies like OSHA consider benzidine-based dyes as potential human carcinogens. [\[11\]](#)

Applications

Despite its toxicological profile, Direct Brown 95 has been used extensively in various industries due to its dyeing properties.

- Textiles: Dyeing and printing on cotton, viscose, silk, wool, and nylon. [\[1\]](#)[\[11\]](#)
- Paper: Coloring of paper products. [\[1\]](#)[\[11\]](#)
- Leather: Staining and dyeing of leather goods. [\[1\]](#)[\[11\]](#)
- Plastics: Used as a colorant in certain plastics. [\[1\]](#)[\[11\]](#)

Given the health risks, a trend towards finding safer alternatives is ongoing in the dye manufacturing industry.

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